

# An In-depth Technical Guide to Ethyl 3,4-bis(2-methoxyethoxy)benzoate

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## Compound of Interest

Compound Name: Ethyl 3,4-bis(2-methoxyethoxy)benzoate

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This technical guide provides a comprehensive overview of **Ethyl 3,4-bis(2-methoxyethoxy)benzoate**, a key chemical intermediate in pharmaceutical synthesis. This document details its chemical and physical properties, a detailed experimental protocol for its synthesis, and its primary application in the manufacturing of the anti-cancer drug, Erlotinib.

## Chemical and Physical Properties

**Ethyl 3,4-bis(2-methoxyethoxy)benzoate**, with the IUPAC name **ethyl 3,4-bis(2-methoxyethoxy)benzoate**, is a white to almost white solid.<sup>[1]</sup> It is characterized by the chemical formula  $C_{15}H_{22}O_6$  and a molecular weight of 298.33 g/mol.<sup>[2]</sup> This compound is a crucial building block in advanced organic synthesis.<sup>[3]</sup>

## Summary of Quantitative Data

Property	Value	Source(s)
IUPAC Name	ethyl 3,4-bis(2-methoxyethoxy)benzoate	[2]
CAS Number	183322-16-9	[2]
Molecular Formula	C15H22O6	[2]
Molecular Weight	298.33 g/mol	[2]
Melting Point	55-58 °C	[1]
Boiling Point	~401.7 ± 45.0 °C	[1]
Density	~1.102 g/cm <sup>3</sup>	[1]
Purity	≥97% to ≥99% (by GC)	[1]

## Synthesis of Ethyl 3,4-bis(2-methoxyethoxy)benzoate

The synthesis of **Ethyl 3,4-bis(2-methoxyethoxy)benzoate** is typically achieved through the O-alkylation of Ethyl 3,4-dihydroxybenzoate.[4]

## Experimental Protocol

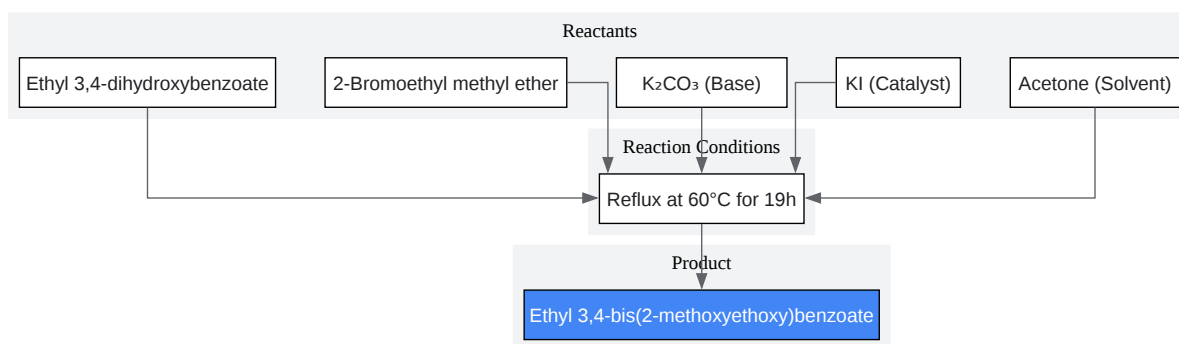
Materials:

- Ethyl 3,4-dihydroxybenzoate (1 equivalent)
- 2-Bromoethyl methyl ether (3 equivalents)
- Potassium carbonate (2.5 equivalents)
- Potassium iodide (catalytic amount)
- Acetone (solvent)

Procedure:[4]

- To a 250 mL two-necked flask, add Ethyl 3,4-dihydroxybenzoate (5 g, 27.45 mmol), acetone (100 mL), potassium carbonate (9.48 g, 68.63 mmol), potassium iodide (0.5 g), and 2-bromoethyl methyl ether (7.84 mL, 82.35 mmol).
- Heat the reaction mixture to reflux at 60 °C for 19 hours.
- Upon completion of the reaction, cool the solution to 5 °C and stir for 30 minutes.
- Filter the reaction mixture and concentrate the filtrate to dryness.
- Dry the resulting solid under vacuum for 22 hours to yield the product as a khaki-colored solid.

Yield: 8.19 g (100% yield).[4]



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Synthesis workflow for **Ethyl 3,4-bis(2-methoxyethoxy)benzoate**.

## Spectroscopic Characterization

### <sup>1</sup>H-NMR Data

- $^1\text{H}$ -NMR ( $\text{CDCl}_3$ )  $\delta$  (ppm): 1.32 (t, 3H,  $J = 7\text{Hz}$ ), 3.41 (s, 6H), 3.76 (m, 4H), 4.15 (m, 4H), 4.29 (q, 2H,  $J = 7\text{Hz}$ ), 6.85 (d, 1H,  $J = 8.4\text{Hz}$ ), 7.53 (dd, 1H,  $J = 8.4\text{Hz}$ ,  $J = 2.3\text{Hz}$ ), 7.63 (dd, 1H,  $J = 8.4\text{Hz}$ ,  $J = 2.3\text{Hz}$ ).<sup>[4]</sup>

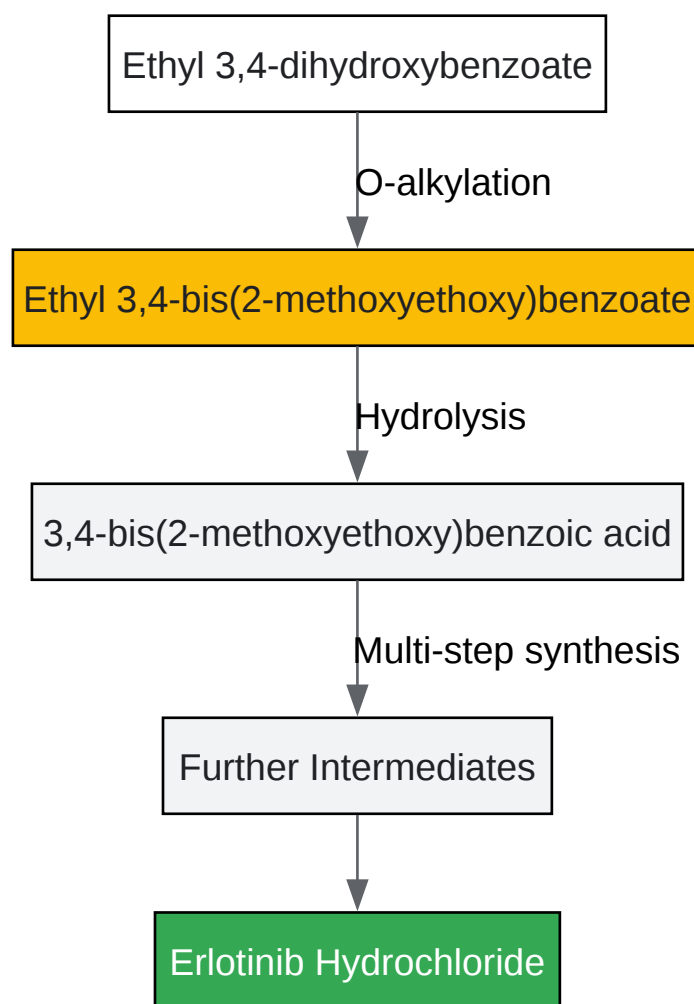
## Other Spectroscopic Data

While the detailed spectral data with peak assignments for  $^{13}\text{C}$ -NMR, Mass Spectrometry, and IR are not readily available in the public domain, their availability is noted in databases such as PubChem and from various chemical suppliers.<sup>[2][5]</sup> These suppliers can often provide a Certificate of Analysis (CoA) with this information upon request.<sup>[1]</sup>

## Application in Pharmaceutical Synthesis

The primary and most significant application of **Ethyl 3,4-bis(2-methoxyethoxy)benzoate** is as a key intermediate in the synthesis of Erlotinib hydrochloride.<sup>[3]</sup> Erlotinib is a tyrosine kinase inhibitor used in the treatment of various cancers, most notably non-small-cell lung cancer.<sup>[1][6]</sup> The high purity of **Ethyl 3,4-bis(2-methoxyethoxy)benzoate** is critical for the successful synthesis of the final active pharmaceutical ingredient (API).<sup>[1]</sup>

The synthesis of Erlotinib from this intermediate involves a multi-step process.<sup>[1]</sup> A simplified overview of this pathway is illustrated below.



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Role of **Ethyl 3,4-bis(2-methoxyethoxy)benzoate** in Erlotinib synthesis.

## Biological Activity

Currently, there is no evidence to suggest that **Ethyl 3,4-bis(2-methoxyethoxy)benzoate** has any intended biological activity. It is considered a synthetic intermediate. While it is listed as a potential endocrine-disrupting compound in some large chemical databases, there are no specific studies to substantiate this claim.[2] Its significance lies in its role as a precursor in the synthesis of a biologically active molecule.

## Conclusion

**Ethyl 3,4-bis(2-methoxyethoxy)benzoate** is a well-characterized chemical compound with a critical role in the pharmaceutical industry. Its efficient synthesis and high purity are essential

for the production of the life-saving cancer medication, Erlotinib. This guide provides key technical information to aid researchers and drug development professionals in their work with this important intermediate.

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